

# Benzo[b]thiophen-2(3H)-one IUPAC nomenclature and SMILES string

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## Compound of Interest

Compound Name: Benzo[b]thiophen-2(3H)-one

Cat. No.: B041337

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## An In-depth Technical Guide to Benzo[b]thiophen-2(3H)-one

For researchers, scientists, and drug development professionals, **Benzo[b]thiophen-2(3H)-one**, also known as thio-oxindole, is a bicyclic heterocyclic compound of significant interest.<sup>[1]</sup> It features a benzene ring fused to a thiophene ring with a ketone group at the second position. This scaffold is a versatile building block in organic synthesis and a privileged structure in medicinal chemistry.<sup>[1]</sup>

## IUPAC Nomenclature and SMILES String

- IUPAC Name: 3H-1-benzothiophen-2-one<sup>[2]</sup>
- SMILES String: O=C1SC2=CC=CC=C2C1

## Physicochemical Properties

A summary of the key physicochemical properties of **Benzo[b]thiophen-2(3H)-one** is presented below.

Property	Value	Source
CAS Number	496-31-1	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>6</sub> OS	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	150.20 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Alternate Names	2-Oxo-1-thiaindan, Thianaphthen-2-one, 2- Mercapto-benzeneacetic Acid γ-(Thio Lactone)	<a href="#">[3]</a>
XLogP3	1.9	<a href="#">[2]</a>

## Synthesis and Reactivity

**Benzo[b]thiophen-2(3H)-one** serves as a precursor for a variety of more complex molecular frameworks.[\[1\]](#) Its synthesis can be achieved through multiple routes.

## Experimental Protocol: Synthesis of 3-Substituted Benzo[b]thiophen-2(3H)-ones

A common approach to synthesize derivatives of **Benzo[b]thiophen-2(3H)-one** involves the reaction of 2-methylthiophenol with sodium hydride and N,N-diethylcarbamoyl chloride in tetrahydrofuran (THF). This initially yields N,N-diethylthiocarbamic acid S-o-tolyl ester. Subsequent treatment of this ester with lithium diisopropylamide (LDA) and various aromatic aldehydes leads to the formation of 3-substituted (alkylidene-1-yl)-3H-benzo[b]thiophen-2-ones.[\[4\]](#)[\[5\]](#) In these reactions, the Z isomer is typically the major product.[\[4\]](#)[\[5\]](#)

## Biological and Pharmacological Significance

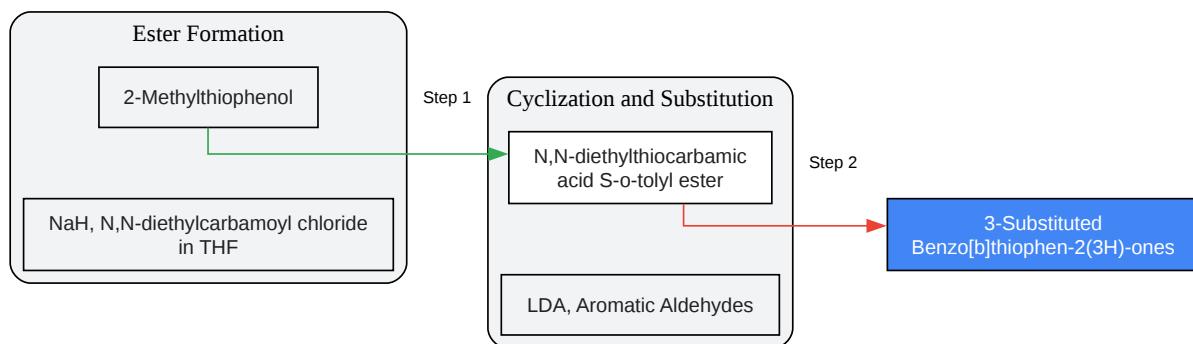
Derivatives of the **Benzo[b]thiophen-2(3H)-one** core exhibit a wide range of biological activities, making them attractive for drug discovery programs. These activities include antimicrobial, antifungal, anticancer, and anti-inflammatory properties.[\[1\]](#)

Notably, certain derivatives have been identified as potent agents for the central nervous system (CNS), showing promise as antiseizure and antinociceptive agents.[\[1\]](#) The proposed

mechanism for some of these effects involves interaction with neuronal voltage-sensitive sodium channels.<sup>[1]</sup> Furthermore, some benzo[b]thiophene derivatives can activate the stimulator of interferon genes (STING) pathway, which leads to an innate immune response with potential antitumor effects.<sup>[1]</sup> The structural versatility of this scaffold allows for the development of compounds with diverse pharmacological profiles, including activities as antidiabetic, antioxidant, and antitubercular agents.<sup>[6]</sup>

## Logical Workflow for Synthesis

The following diagram illustrates a generalized workflow for the synthesis of substituted **Benzo[b]thiophen-2(3H)-one** derivatives, as described in the experimental protocol.



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Caption: Generalized synthesis of 3-substituted **Benzo[b]thiophen-2(3H)-ones**.

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## References

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)